

scale-up synthesis of 4-Chloro-N-hydroxy-2-methylbenzamidine

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Compound of Interest

Compound Name: 4-Chloro-N-hydroxy-2-methylbenzamidine

CAS No.: 721450-66-4

Cat. No.: B1623629

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Application Note: AN-2026-SC Process Development and Scale-Up Strategy: Synthesis of **4-Chloro-N-hydroxy-2-methylbenzamidine**

Executive Summary & Industrial Context

Target Molecule: **4-Chloro-N-hydroxy-2-methylbenzamidine** CAS Registry Number: 163283-36-5 (Generic for the class) / Precursor CAS: 50712-68-0 Primary Application: Key intermediate in the synthesis of Imeglimin (Poxel/Sumitomo), a first-in-class oral agent for Type 2 Diabetes targeting mitochondrial bioenergetics.

This application note details the process chemistry and engineering controls required to scale the synthesis of **4-Chloro-N-hydroxy-2-methylbenzamidine** from gram-scale discovery to kilogram-scale pilot production. The transformation involves the nucleophilic addition of hydroxylamine to 4-chloro-2-methylbenzonitrile. While chemically straightforward, the scale-up presents significant process safety hazards regarding the thermal stability of hydroxylamine and critical quality attributes (CQA) concerning amide hydrolysis impurities.

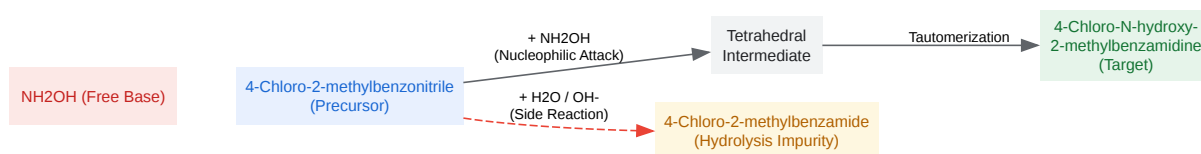
Retrosynthetic Logic & Reaction Mechanism

The synthesis relies on the "Pinner-like" reaction where the nitrile group acts as an electrophile attacked by the nucleophilic nitrogen of hydroxylamine.

- Starting Material: 4-Chloro-2-methylbenzonitrile (Solid, mp ~60°C).[1]
- Reagent: Hydroxylamine Hydrochloride () neutralized in situ with a base.[2]
- Solvent System: Ethanol/Water (Preferred for green chemistry and solubility profiles).

Mechanistic Pathway & Impurity Profile

The reaction is governed by the equilibrium between the free base hydroxylamine and the protonated salt. High pH accelerates the reaction but increases the risk of the "Amide Impurity" (via hydrolysis of the nitrile). Low pH stalls the reaction.



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Figure 1: Reaction pathway highlighting the primary conversion and the competitive hydrolysis leading to the amide impurity.

Critical Safety Assessment (Pre-Scale Up)

Before moving to the 1-kg scale, the thermal hazards of hydroxylamine must be mitigated. Hydroxylamine free base is unstable and can undergo autocatalytic decomposition, potentially leading to a runaway reaction.

Safety Protocol 1: Differential Scanning Calorimetry (DSC)

- Requirement: Run DSC on the reaction mixture (Nitrile +
+ Base) in a sealed gold crucible.
- Threshold: Ensure the Process Temperature (
) is at least 50°C lower than the Onset Temperature (
) of decomposition.
- Hazard:

decomposition releases

,

, and

rapidly.

Safety Protocol 2: Accumulation Control

- Risk: Adding the base all at once generates a high concentration of free hydroxylamine.
- Mitigation: Use a semi-batch process where the base (e.g.,

or NaOH) is dosed slowly to liberate

only as it is consumed by the nitrile.

Detailed Scale-Up Protocol (1.0 kg Scale)

This protocol is designed for a 10L jacketed glass reactor equipped with an overhead stirrer, reflux condenser, and temperature probe.

Materials Table

Reagent	MW (g/mol)	Equiv.[3][4]	Mass (g)	Moles	Role
4-Chloro-2-methylbenzo nitrile	151.59	1.0	1000 g	6.60	Limiting Reagent
Hydroxylamine HCl	69.49	1.5	688 g	9.90	Reagent
Potassium Carbonate ()	138.20	0.75	684 g	4.95	Base
Ethanol (95%)	-	-	5.0 L	-	Solvent
Water (DI)	-	-	2.0 L	-	Co-solvent

Step-by-Step Methodology

- Reactor Charging:
 - Charge 5.0 L of Ethanol and 1000 g of 4-Chloro-2-methylbenzonitrile into the reactor.
 - Start stirring at 250 RPM.
 - Add 688 g of Hydroxylamine Hydrochloride. The mixture will be a slurry.
- Controlled Addition (Exotherm Management):
 - Dissolve 684 g of
in 1.5 L of water (prepare separately).
 - Crucial Step: Add the aqueous carbonate solution to the reactor via a dosing pump over 60 minutes.
 - Observation: Evolution of

gas will occur. Ensure reactor venting is open to a scrubber.

- Temp Control: Maintain internal temperature

during addition.^[4]

- Reaction Phase:

- Heat the jacket to raise the internal temperature to 65°C - 70°C.
- Hold at temperature for 6–8 hours.
- IPC (In-Process Control): Sample every 2 hours. Analyze by HPLC.
- End Point: < 0.5% unreacted nitrile.^{[5][6]}

- Work-Up (Crystallization):

- Cool the reaction mixture to 50°C.
- Add 3.0 L of Water slowly (Anti-solvent addition).
- Cool further to 0–5°C over 4 hours (linear ramp) to induce crystallization.
- Note: The product (amidoxime) is less soluble in water than the starting nitrile or the salt byproducts.

- Isolation:

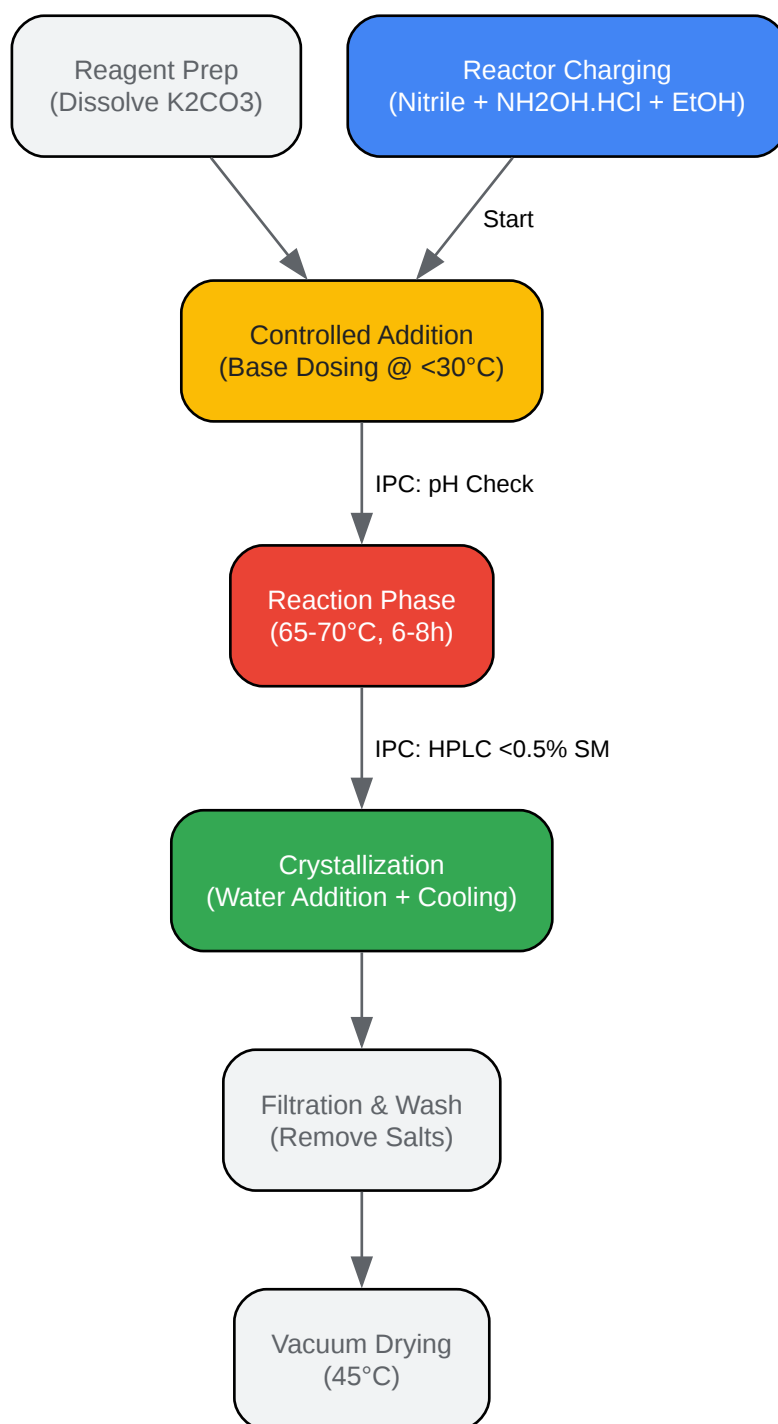
- Filter the white slurry using a Nutsche filter or centrifuge.
- Wash the cake with 2.0 L of water (to remove inorganic salts).
- Dry in a vacuum oven at 45°C for 12 hours.

- Yield Expectation:

- Typical Yield: 85–92%
- Purity: > 98.5% (HPLC area).

Process Engineering Workflow

The following diagram illustrates the unit operations required for the scale-up, emphasizing the critical control points (CCPs).



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Figure 2: Unit operation workflow for the 1kg scale synthesis batch.

Analytical Quality Control

To ensure the material meets pharmaceutical intermediate standards (especially for subsequent cyclization to Imeglimin), the following method is recommended.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 3.5µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.[\[7\]](#)
- Gradient: 5% B to 90% B over 20 minutes.
- Detection: UV at 210 nm and 254 nm.
- Retention Time Logic:
 - (Amidoxime) < (Nitrile) due to the polarity of the N-hydroxy group.
 - (Amide Impurity) usually elutes between the Amidoxime and the Nitrile.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	pH too low (insufficient base)	Ensure pH is > 7.5 during reaction. Check stoichiometry.
High Amide Impurity	Temperature too high or pH > 11	Reduce reaction temperature to 60°C; Switch to weaker base () or slower addition.
Color Issues	Oxidation of hydroxylamine	Spurge solvents with Nitrogen; Add antioxidant (e.g., EDTA) if metal ions are present.
Poor Filtration	Rapid crystallization	Implement a linear cooling ramp (0.2°C/min) to grow larger crystals.

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